

An In-depth Technical Guide to the Synthesis of Lasmiditan Hydrochloride

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Compound of Interest

Compound Name: *Lasmiditan hydrochloride*

CAS No.: *613677-28-4*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Lasmiditan, marketed as Reyvow, is a selective serotonin 5-HT_{1F} receptor agonist approved for the acute treatment of migraine.^{[1][2]} Its unique mechanism of action, which avoids the vasoconstrictive effects of triptans, makes it a valuable therapeutic option, particularly for patients with cardiovascular risk factors.^{[3][4]} This technical guide provides a detailed overview of the synthetic pathways for **lasmiditan hydrochloride**, focusing on key intermediates, reaction methodologies, and available quantitative data. The information is intended to serve as a comprehensive resource for researchers and professionals involved in the chemical development and manufacturing of this important pharmaceutical agent.

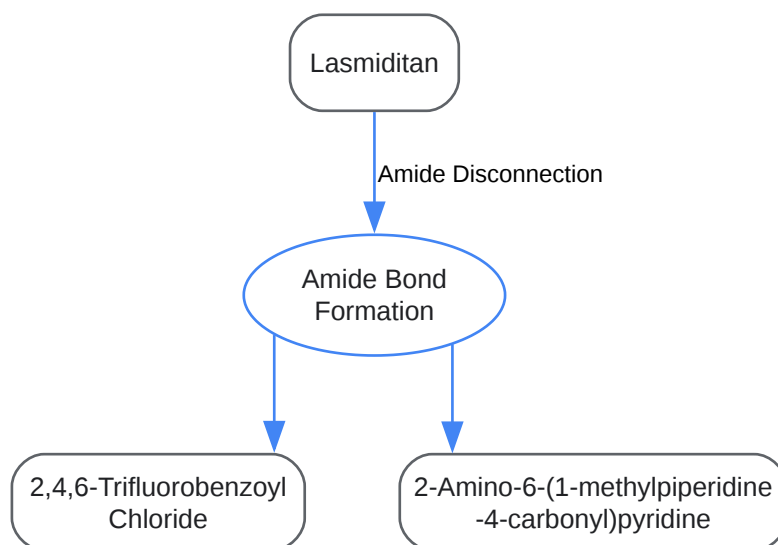
Introduction

Lasmiditan, chemically named 2,4,6-trifluoro-N-[6-[(1-methyl-4-piperidinyl)carbonyl]-2-pyridinyl]benzamide, is a novel diarylpyridine derivative.^[5] The synthesis of this complex molecule involves the strategic coupling of two key aromatic systems: a trifluorinated benzoyl moiety and a functionalized aminopyridine core. Several synthetic routes have been

developed, primarily focusing on the efficient construction of the central amide bond and the synthesis of the key pyridine intermediate. This guide will explore the most prominent synthetic strategies, detailing the preparation of crucial intermediates and the final amidation step leading to lasmiditan.

Retrosynthetic Analysis

A common retrosynthetic approach for lasmiditan involves disconnecting the central amide bond. This simplifies the molecule into two primary building blocks: 2,4,6-trifluorobenzoyl chloride (or a related activated benzoic acid derivative) and a 2-amino-6-(1-methylpiperidine-4-carbonyl)pyridine intermediate. The synthesis of the latter presents the main challenge and is the primary point of divergence among the various reported synthetic pathways.



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Caption: Retrosynthetic disconnection of Lasmiditan.

Synthesis of Key Intermediates

Synthesis of 2,4,6-Trifluorobenzoyl Chloride

This key intermediate is typically prepared from the corresponding 2,4,6-trifluorobenzoic acid. The conversion of the carboxylic acid to the more reactive acid chloride is a standard transformation in organic synthesis.

Experimental Protocol:

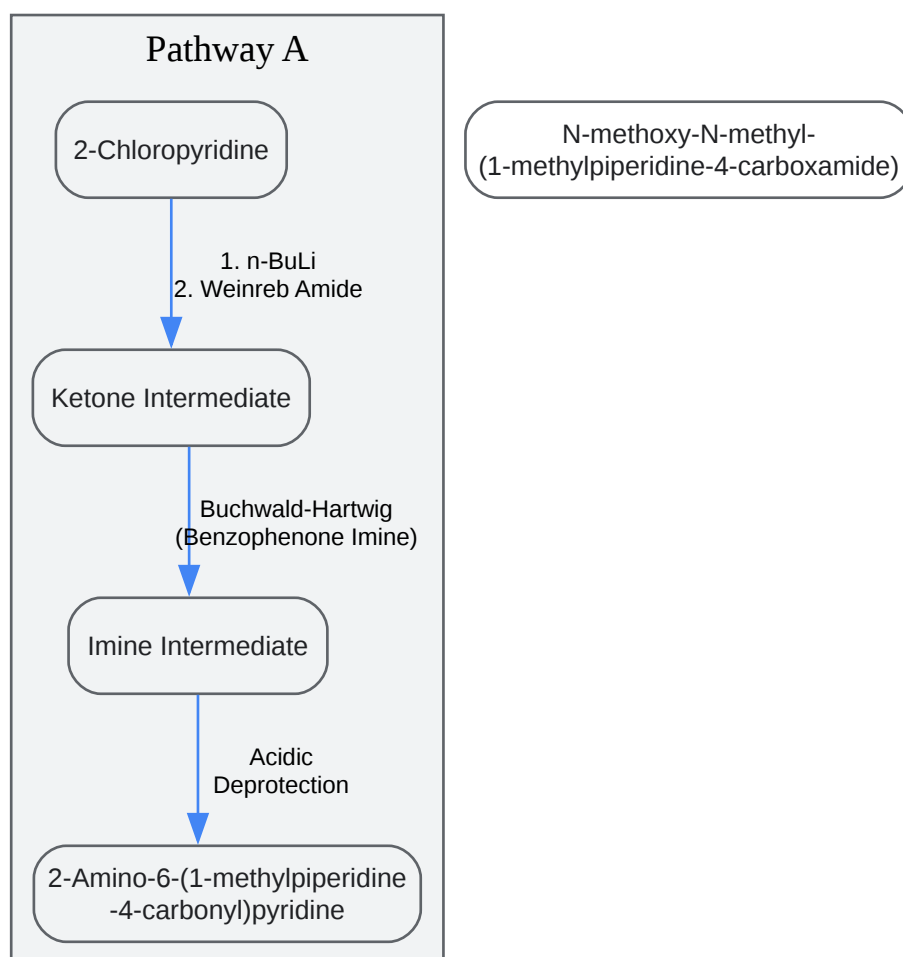
A common method involves treating 2,4,6-trifluorobenzoic acid with a chlorinating agent such as thionyl chloride (SOCl_2) or oxalyl chloride.^{[6][7]} The reaction is often performed in an inert solvent like dichloromethane (DCM) or 1,2-dichloroethane.^[7] The use of a catalytic amount of N,N-dimethylformamide (DMF) can accelerate the reaction when using oxalyl chloride or related reagents like triphosgene.^[7]

- Procedure using Thionyl Chloride: 2,4,6-trifluorobenzoic acid is refluxed in an excess of thionyl chloride, often with a catalytic amount of DMF. After the reaction is complete, the excess thionyl chloride is removed by distillation, yielding the crude 2,4,6-trifluorobenzoyl chloride, which can be purified by vacuum distillation.^[8]
- Procedure using Oxalyl Chloride: To a solution of 2,4,6-trifluorobenzoic acid in an anhydrous solvent (e.g., DCM), oxalyl chloride is added dropwise at a controlled temperature (e.g., 0 °C to room temperature), along with a catalytic amount of DMF. The reaction is typically stirred for a few hours. The solvent and volatile byproducts are then removed under reduced pressure to yield the product.

Synthesis of the Aminopyridine Core

The synthesis of the 2-amino-6-(1-methylpiperidine-4-carbonyl)pyridine intermediate is the most varied and complex part of the overall lasmiditan synthesis. Several strategies have been reported.

This route begins with the functionalization of 2-chloropyridine.



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Caption: Synthesis of the aminopyridine core via the Weinreb amide route.

Experimental Protocols:

- **Formation of the Weinreb Amide:** 1-methylpiperidine-4-carboxylic acid is first converted to its acid chloride using a reagent like thionyl chloride or oxalyl chloride. This acid chloride is then reacted with N,O-dimethylhydroxylamine hydrochloride in the presence of a base (e.g., triethylamine) in a solvent like DCM to form the Weinreb amide, N-methoxy-N-methyl-1-methylpiperidine-4-carboxamide.[6]
- **Ketone Formation:** 2-chloropyridine is treated with a strong base like n-butyllithium (n-BuLi) at low temperature (-78 °C) to generate an organolithium reagent. This reagent then reacts with the previously synthesized Weinreb amide. An acidic workup yields the ketone

intermediate, (6-chloropyridin-2-yl)(1-methylpiperidin-4-yl)methanone. The Weinreb amide is crucial here to prevent over-addition of the organometallic reagent, which would lead to a tertiary alcohol.[6]

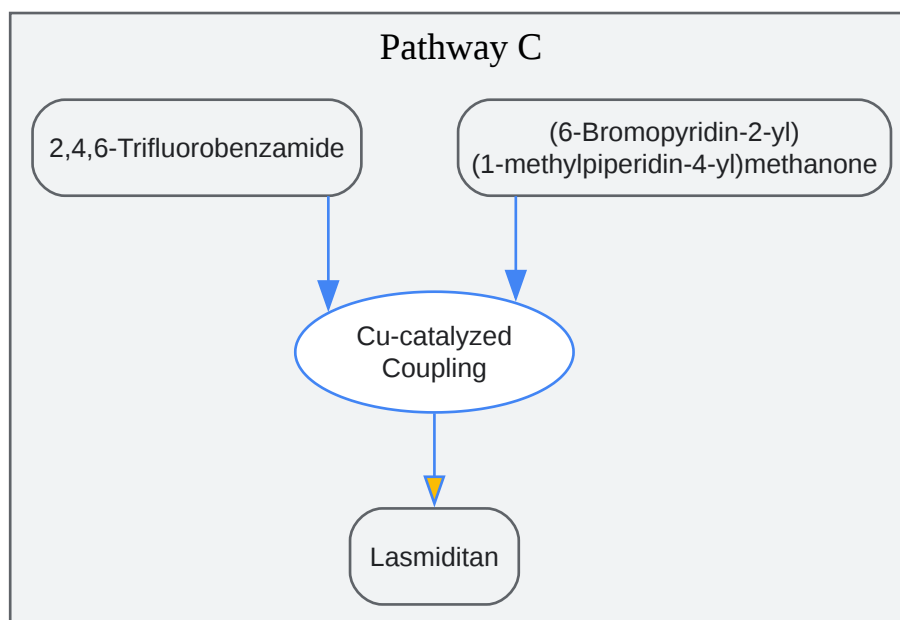
- **Amination (Buchwald-Hartwig Reaction):** The ketone intermediate undergoes a Buchwald-Hartwig amination. It is reacted with benzophenone imine in the presence of a palladium catalyst (e.g., $\text{Pd}_2(\text{dba})_3$), a phosphine ligand (e.g., BINAP), and a base. Subsequent acidic hydrolysis of the resulting imine furnishes the desired primary amine, 2-amino-6-(1-methylpiperidine-4-carbonyl)pyridine.[6][9] This two-step process is an effective method for converting a 2-chloropyridine to a 2-aminopyridine.[6]

This alternative pathway starts with a pre-aminated pyridine ring.

Experimental Protocol:

- **Grignard Reagent Formation:** A Grignard reagent is prepared from 1-methyl-4-chloropiperidine and magnesium.
- **Coupling Reaction:** The Grignard reagent is then reacted with a derivative of 2-amino-6-bromopyridine. For instance, reacting the Grignard reagent with N-methoxy-N-methyl-6-aminopyridine-2-carboxamide (a Weinreb amide derived from 6-aminopicolinic acid) would yield the target aminopyridine core.

A more recent approach involves a copper-catalyzed coupling reaction.[3]



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Caption: Direct synthesis of Lasmiditan via copper-catalyzed coupling.

Experimental Protocol:

This method directly constructs the final molecule by coupling 2,4,6-trifluorobenzamide with (6-bromopyridin-2-yl)(1-methylpiperidin-4-yl)methanone. The reaction is carried out in an organic solvent in the presence of a cuprous salt (e.g., CuI), a ligand such as N,N'-dimethyl-1,2-ethylenediamine, and a base like potassium carbonate or cesium carbonate.[3] This approach avoids the separate synthesis of the aminopyridine intermediate and subsequent amidation, potentially offering a more convergent and efficient process.[3]

Final Synthesis Step: Amidation

For pathways that generate the 2-amino-6-(1-methylpiperidine-4-carbonyl)pyridine intermediate, the final step is the acylation of the amino group.

Experimental Protocol:

2-amino-6-(1-methylpiperidine-4-carbonyl)pyridine is reacted with 2,4,6-trifluorobenzoyl chloride in a suitable solvent, such as 1,4-dioxane or dichloromethane.[10] A base like

triethylamine or pyridine is often added to neutralize the hydrochloric acid generated during the reaction.^{[6][10]} The reaction mixture may be heated to ensure completion. After the reaction, a standard workup involving extraction and purification by chromatography or crystallization yields lasmiditan free base.^[3]

A potential side reaction is the diacylation of the aminopyridine, which can be hydrolyzed back to lasmiditan using a base like sodium hydroxide.^[3]

Formation of Lasmiditan Hydrochloride

To prepare the hydrochloride salt, the lasmiditan free base is dissolved in a suitable solvent (e.g., ethanol, ethyl acetate) and treated with hydrochloric acid.^{[10][11]} The salt typically precipitates from the solution and can be collected by filtration and then dried.^[10] The final product is often an amorphous white solid.^[11]

Quantitative Data Summary

The following table summarizes reported yields for key steps in the synthesis of lasmiditan. Note that yields can vary significantly based on the specific conditions, scale, and purification methods used.

Reaction Step	Starting Materials	Product	Reported Yield	Reference(s)
Buchwald-Hartwig Amination & Deprotection	(6-chloropyridin-2-yl)(1-methylpiperidin-4-yl)methanone, Benzophenone imine	2-amino-6-(1-methylpiperidin-4-ylcarbonyl)pyridine	82% (2 steps)	[6]
Amidation	2-amino-6-(1-methylpiperidin-4-ylcarbonyl)pyridine, 2,4,6-Trifluorobenzoyl chloride	Lasmiditan	>100% (crude)	[12]
Copper-Catalyzed Coupling	2,4,6-trifluorobenzamide, (6-bromopyridine-2-yl)(1-methylpiperidine-4-yl)methanone	Lasmiditan	~80-90%	[3]
Crystallization of Final Product	Crude Lasmiditan from Cu-coupling	Crystalline Lasmiditan	99.35% Purity	[13]

Impurities

During the synthesis and storage of lasmiditan, several impurities can form. These can originate from starting materials, byproducts of side reactions, or degradation of the final product.[5] Common impurities include related compounds such as isomers or degradation products.[5] A notable process-related impurity is the diacylated byproduct formed during the final amidation step.[3] Regulatory guidelines require careful control and monitoring of these impurities to ensure the safety and quality of the active pharmaceutical ingredient.[14]

Conclusion

The synthesis of **lasmiditan hydrochloride** can be accomplished through several viable pathways. The choice of a specific route in an industrial setting would depend on factors such as cost of starting materials, overall yield, process safety, and scalability. The Weinreb amide and Buchwald-Hartwig amination sequence provides a robust, albeit lengthy, method for constructing the key aminopyridine intermediate. More convergent strategies, such as the copper-catalyzed coupling of a benzamide with a bromopyridine derivative, offer a potentially more efficient alternative. Continued process development and optimization are crucial for the large-scale, cost-effective manufacturing of this important migraine therapeutic.

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